

Technical Guide: Spectral Analysis and Characterization of 1,1,3-Trimethoxybutane

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Compound of Interest

Compound Name: 1,1,3-Trimethoxybutane

CAS No.: 10138-89-3

Cat. No.: B162616

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Executive Summary

1,1,3-Trimethoxybutane (TMB), also known as 3-methoxybutyraldehyde dimethyl acetal, is a critical aliphatic ether-acetal intermediate.^{[1][2]} It serves as a pivotal building block in the industrial synthesis of terpenoids, specifically in the manufacturing of Vitamin E (tocopherol) and Vitamin A, and as a precursor for sorbic acid.

This guide provides a definitive technical analysis of TMB, focusing on its spectral footprint (NMR, MS, IR) and origin. It is designed for analytical chemists and process engineers requiring precise identification protocols for quality control and reaction monitoring.

Part 1: Structural Identity & Physicochemical Context

Chemical Identity^{[2][3][4][5][6]}

- IUPAC Name: **1,1,3-Trimethoxybutane**^{[1][3][4]}
- Synonyms: 3-Methoxybutyraldehyde dimethyl acetal; Butane, 1,1,3-trimethoxy-^{[1][5]}

- CAS Registry Number:10138-89-3[1][2][5][4]
- Molecular Formula:
[2][6]
- Molecular Weight: 148.20 g/mol [2][6]
- Chirality: The molecule possesses one chiral center at C3, resulting in a racemic mixture ($\pm$) in standard industrial synthesis.

Physicochemical Properties

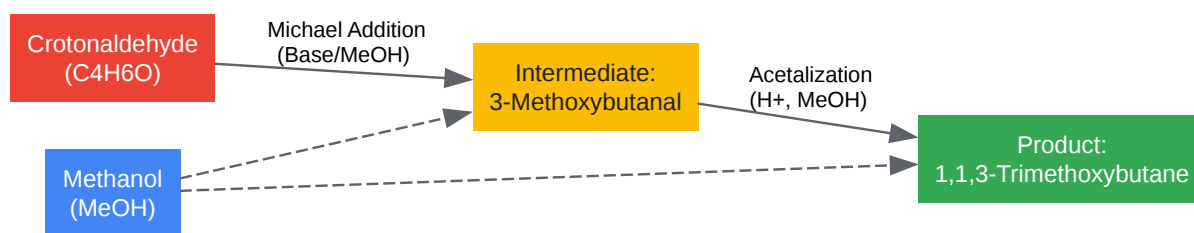
Property	Value	Notes
Boiling Point	157°C	Atmospheric pressure
Density	0.921 g/mL	at 25°C
Refractive Index ()	1.403	Characteristic of aliphatic acetals
Solubility	Soluble in alcohols, ethers	Limited water solubility due to lipophilic backbone

Part 2: Synthesis & Mechanistic Origins

Understanding the synthesis of TMB is essential for identifying potential impurities (e.g., unreacted crotonaldehyde or 3-methoxybutanal). TMB is produced via the Michael addition of methanol to crotonaldehyde, followed by acid-catalyzed acetalization.

Synthesis Pathway Diagram

The following diagram illustrates the industrial route from crotonaldehyde.



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Figure 1: Two-step synthesis of **1,1,3-trimethoxybutane** involving 1,4-addition and acetal formation.

Part 3: Comprehensive Spectral Analysis

Mass Spectrometry (EI-MS)

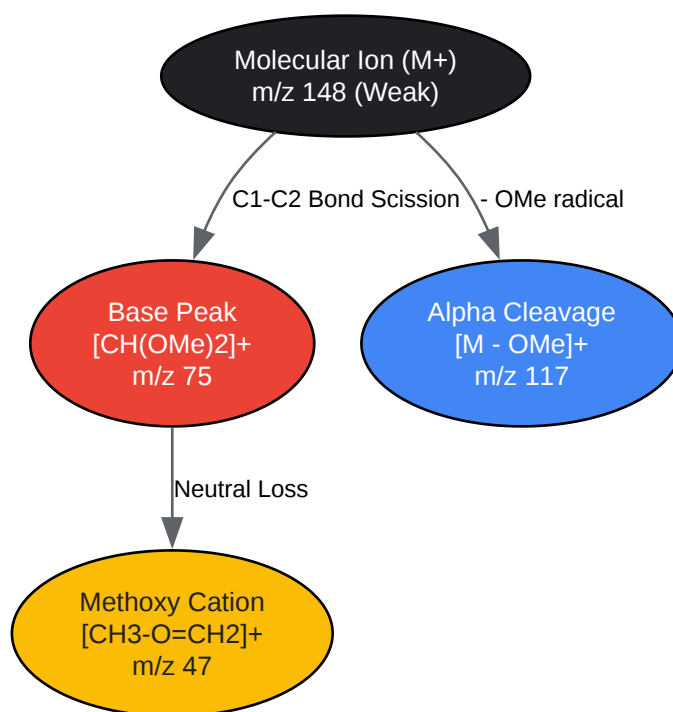
The electron ionization (EI) mass spectrum of **1,1,3-trimethoxybutane** is dominated by alpha-cleavage characteristic of acetals. The molecular ion (

) is typically weak or absent due to the stability of the fragment ions.

Key Fragmentation Ions:

- m/z 75 (Base Peak, 100%): The acetal fragment cation
. This is the diagnostic peak for dimethyl acetals.
- m/z 59:
or methoxy fragment.
- m/z 47:
.
- m/z 117:
. Loss of one methoxy group from the molecular ion (alpha-cleavage at the acetal or ether).

Fragmentation Logic Diagram



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Figure 2: Primary fragmentation pathways in Electron Ionization MS for **1,1,3-trimethoxybutane**.

Nuclear Magnetic Resonance (NMR)

The NMR spectrum is distinct due to the acetal functionality and the chiral center at C3, which renders the C2 methylene protons diastereotopic.

¹H NMR (400 MHz, CDCl₃)

) - Characteristic Profile

Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
C1-H	4.45 – 4.55	Triplet (t)	1H	Acetal Methine. Deshielded by two oxygen atoms. Diagnostic signal.
C3-H	3.50 – 3.65	Multiplet (m)	1H	Ether Methine. Chiral center.
-OCH	3.30 – 3.40	Singlets (s)	9H	Methoxy Groups. Typically appear as 2 or 3 closely spaced singlets due to the non-equivalence of acetal methoxy groups near the chiral center.
C2-H	1.75 – 1.85	ddd	1H	Methylene. Diastereotopic proton A.
C2-H	1.55 – 1.65	ddd	1H	Methylene. Diastereotopic proton B.
C4-H	1.10 – 1.15	Doublet (d)	3H	Terminal Methyl. Coupled to C3-H.

C NMR (100 MHz, CDCl

)

- Acetal Carbon (C1):

ppm.^[3] (Characteristic of carbon bonded to two oxygens).

- Ether Carbon (C3):

ppm.

- Methoxy Carbons:

ppm (Multiple peaks).

- Methylene (C2):

ppm.^[3]

- Methyl (C4):

ppm.^[7]

Infrared Spectroscopy (FT-IR)

- Absence of Carbonyl: No peak at 1700–1750 cm (distinguishes from 3-methoxybutanal precursor).
- Absence of Hydroxyl: No broad band at 3400 cm (distinguishes from 3-methoxybutanol).
- Ether Bands: Strong, broad absorptions in the 1050–1150 cm region (C-O-C stretching).
- C-H Stretching: 2850–2960 cm (Aliphatic C-H).

Part 4: Analytical Methodologies

GC-MS Impurity Profiling Protocol

This protocol is designed to quantify TMB purity and detect unreacted crotonaldehyde.

- Sample Preparation: Dilute 50 mg of TMB sample in 1.0 mL of HPLC-grade Dichloromethane (DCM).
- Inlet: Split mode (50:1), 250°C.
- Column: DB-5ms or equivalent (30m x 0.25mm x 0.25µm).
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Oven Program:
 - Hold 40°C for 2 min.
 - Ramp 10°C/min to 200°C.
 - Hold 200°C for 5 min.
- Detection: MS (Scan 35–300 m/z).
- System Suitability: The peak at retention time corresponding to TMB must show m/z 75 as the base peak.

NMR Sample Preparation

- Solvent: CDCl₃
(Chloroform-d) with 0.05% TMS.
- Concentration: 10-15 mg sample in 0.6 mL solvent.
- Note: Ensure the sample is free of acid traces. Acidic impurities in CDCl₃

can hydrolyze the acetal back to the aldehyde during acquisition, leading to confusing spectra. Filtration through basic alumina prior to analysis is recommended if hydrolysis is suspected.

References

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